

CY5.5-COOH chloride solubility in DMSO and water

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Compound of Interest

Compound Name: CY5.5-COOH chloride

Cat. No.: B15622465

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In-Depth Technical Guide: CY5.5-COOH Chloride

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the solubility and handling of **CY5.5-COOH chloride**, a near-infrared fluorescent dye crucial for a variety of applications in research and drug development.

Core Topic: Solubility of CY5.5-COOH Chloride

CY5.5-COOH chloride is a fluorescent dye characterized by its carboxylic acid group, making it suitable for bioconjugation. Its solubility is a critical factor for its application in labeling and imaging studies.

Data Presentation: Quantitative Solubility

The solubility of **CY5.5-COOH chloride** is highly dependent on the solvent system. While it exhibits excellent solubility in organic solvents, its aqueous solubility is limited.

Solvent System	Reported Solubility	Molar Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	Highly Soluble (at least 10 mM)	≥ 10 mM	Commonly used as a stock solution solvent. A concentration of 10 mM in DMSO is commercially available.
Aqueous Buffer	≥ 1.25 mg/mL	2.14 mM	This solubility was achieved in a specific buffer system containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. [1]
Water	Practically Insoluble	< 0.001 mM	Direct dissolution in pure water is not recommended due to the dye's hydrophobic nature.

Note: The non-sulfonated nature of **CY5.5-COOH chloride** contributes to its lower aqueous solubility compared to its sulfonated counterparts.[\[2\]](#)[\[3\]](#) For applications in aqueous environments, the use of organic co-solvents is essential to prevent precipitation and ensure efficient labeling.[\[2\]](#)[\[3\]](#)

Experimental Protocols

Detailed methodologies are crucial for the successful application of **CY5.5-COOH chloride** in experimental settings.

Protocol 1: Preparation of a CY5.5-COOH Chloride Stock Solution in DMSO

This protocol outlines the steps for preparing a concentrated stock solution of **CY5.5-COOH chloride** in DMSO, which can be stored for later use.

Materials:

- **CY5.5-COOH chloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Microcentrifuge tubes

Procedure:

- Bring the vial of **CY5.5-COOH chloride** powder to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., 10 mM).
- Vortex the solution thoroughly until the dye is completely dissolved. A brief centrifugation can help to collect all the solution at the bottom of the tube.
- Store the stock solution at -20°C or -80°C, protected from light. For long-term storage, aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles.

Protocol 2: Labeling of Biomolecules with **CY5.5-COOH Chloride**

This protocol provides a general workflow for the conjugation of **CY5.5-COOH chloride** to amine-containing biomolecules such as proteins or peptides. This process typically requires the activation of the carboxylic acid group to form a more reactive species (e.g., an NHS ester) prior to conjugation.

Materials:

- **CY5.5-COOH chloride** stock solution in DMSO

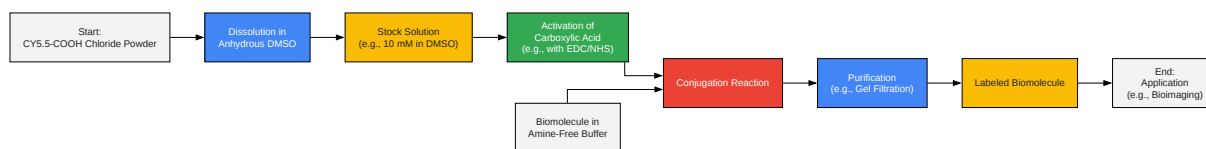
- Biomolecule to be labeled in an amine-free buffer (e.g., PBS)
- Activating agents (e.g., EDC and NHS)
- Reaction buffer (e.g., 0.1 M sodium bicarbonate, pH 8.5-9.0)
- Purification column (e.g., gel filtration)

Procedure:

- **Activation of CY5.5-COOH:** In a separate reaction, activate the carboxylic acid of CY5.5-COOH by reacting it with EDC and NHS in an appropriate organic solvent to form CY5.5-NHS ester.
- **Biomolecule Preparation:** Ensure the biomolecule is in a buffer that does not contain primary amines (e.g., Tris or glycine), as these will compete with the labeling reaction. Dialysis or buffer exchange may be necessary.
- **Labeling Reaction:** Add the activated CY5.5-NHS ester solution to the biomolecule solution. The molar ratio of dye to biomolecule should be optimized for the specific application.
- **Incubation:** Incubate the reaction mixture at room temperature for 1-2 hours, protected from light. Gentle mixing during incubation can improve labeling efficiency.
- **Purification:** Remove the unreacted dye and byproducts from the labeled biomolecule using a suitable purification method, such as gel filtration chromatography.

Mandatory Visualization

The following diagrams illustrate key conceptual and experimental workflows related to the use of **CY5.5-COOH chloride**.



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Caption: General workflow for biomolecule labeling with **CY5.5-COOH chloride**.

As **CY5.5-COOH chloride** is a fluorescent probe rather than a signaling molecule, a signaling pathway diagram is not applicable. The dye is used to label and visualize components of signaling pathways, but it does not directly participate in the signaling cascade.

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